SR-4554 experimental controls and best practices

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Compound of Interest	
Compound Name:	*SR-4554*
CAS No.:	*167648-73-9*
Cat. No.:	*B1682624*

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SR-4554 Technical Support Center

Welcome to the technical support center for **SR-4554**, a fluorinated 2-nitroimidazole compound designed as a non-invasive probe for detecting tumor hypoxia using 19F Magnetic Resonance Spectroscopy (MRS). This guide provides researchers, scientists, and drug development professionals with essential information, troubleshooting advice, and frequently asked questions to facilitate successful experimentation.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **SR-4554**?

A1: **SR-4554** is a 2-nitroimidazole derivative that selectively accumulates in hypoxic cells. Its mechanism relies on the reductive environment characteristic of low-oxygen conditions. In hypoxic cells, the nitro group of **SR-4554** is reduced by cellular reductases, leading to the formation of reactive intermediates. These intermediates then covalently bind to intracellular macromolecules, effectively trapping the probe within the hypoxic cells. In normoxic tissues, the initial reduction is readily reversed by molecular oxygen, and the unbound **SR-4554** is washed

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out. This differential retention allows for the specific detection of hypoxic regions using 19F MRS.

Q2: What are the recommended storage and stability conditions for **SR-4554**?

A2: While specific stability data for **SR-4554** is not publicly available, general best practices for similar small molecule compounds should be followed. It is recommended to store **SR-4554** powder at -20°C, protected from light and moisture. For solutions, it is advisable to prepare them fresh for each experiment. If short-term storage of a stock solution is necessary, it should be stored at -20°C or -80°C. Repeated freeze-thaw cycles should be avoided.

Q3: Can **SR-4554** be used in cell culture experiments?

A3: Yes, **SR-4554** can be used to detect hypoxia in in vitro cell culture models, including multicellular spheroids.[1][2] The probe's accumulation in hypoxic regions of spheroids has been demonstrated, making it a valuable tool for studying hypoxia in three-dimensional cell culture systems.[1][2]

Q4: What is the typical dose of **SR-4554** used in preclinical and clinical studies?

A4: In preclinical studies with mice, a dose of 180 mg/kg has been used.[3] In a Phase I clinical trial, doses ranging from 400 to 2600 mg/m2 were administered intravenously to patients.[4][5] The maximum tolerated dose was established at 1400 mg/m2, with nausea and vomiting being the dose-limiting toxicities.[5]

Troubleshooting Guide

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Issue	Possible Cause(s)	Recommended Solution(s)
No or weak 19F MRS signal detected in hypoxic cells/tissue.	1. Insufficient hypoxia in the experimental model.2. Inadequate SR-4554 concentration or incubation time.3. Suboptimal MRS acquisition parameters.4. Degradation of SR-4554.	1. Verify the level of hypoxia in your model. For cell culture, ensure the oxygen level is below 1%. For in vivo models, consider using validated tumor models with known hypoxic fractions.2. Optimize the concentration of SR-4554 and the incubation time. A longer incubation may be required for sufficient accumulation.3. Consult with an MRS specialist to optimize pulse sequences and acquisition parameters for 19F detection.4. Prepare fresh solutions of SR-4554 for each experiment. Ensure proper storage conditions are maintained.
High background 19F MRS signal in normoxic controls.	1. Incomplete washout of unbound SR-4554.2. Presence of unexpected reducing agents in the culture medium or tissue.3. Contamination of the sample or MRS equipment.	1. Increase the duration of the washout period after SR-4554 incubation to ensure complete removal of unbound probe from normoxic regions.2. Analyze the composition of your experimental medium and environment for any unintended reducing agents.3. Ensure thorough cleaning of all equipment and use high-purity reagents.
Variability in 19F MRS signal between replicate experiments.	1. Inconsistent levels of hypoxia.2. Variations in cell density or tumor size.3. Inconsistent timing of SR-4554	1. Standardize the hypoxia induction protocol to ensure consistent oxygen levels across experiments.2.

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	administration and MRS acquisition.	Normalize the 19F MRS signal to cell number (for in vitro studies) or tumor volume (for in vivo studies).3. Maintain a strict and consistent timeline for all experimental steps, from probe administration to data acquisition.
Difficulty in quantifying the 19F MRS signal.	1. Low signal-to-noise ratio.2. Complex spectral features.3. Lack of a suitable reference standard.	1. Increase the number of scans or use a higher field strength magnet to improve the signal-to-noise ratio.2. Utilize advanced spectral processing software to deconvolve complex spectra.3. Include a known concentration of a fluorine-containing reference compound in a phantom for calibration and quantification.

Experimental Protocols & Data

In Vitro Hypoxia Assay in Multicellular Spheroids

This protocol is a generalized guideline based on studies using **SR-4554** in human ovarian cancer multicellular spheroids.[1][2]

1. Spheroid Culture:

- Culture human ovarian cancer cells (e.g., A2780) as multicellular spheroids to a diameter that ensures the development of a hypoxic core (typically >300 µm).

2. **SR-4554** Incubation:

- Incubate the spheroids with **SR-4554** in the culture medium. The concentration and duration should be optimized for the specific cell line and experimental question. A starting point could

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be a 3-hour incubation.[2]

3. Washout:

- After incubation, wash the spheroids with fresh, drug-free medium to remove unbound **SR-4554**. A subsequent 2-hour "chase" in drug-free medium can enhance the differential retention between hypoxic and normoxic regions.[1]

4. Sample Preparation for Analysis:

- Prepare the spheroids for the desired analytical method. For techniques like Electron Energy Loss Spectroscopic (EELS) analysis, spheroids can be fixed, sectioned, and analyzed to determine the subcellular localization of **SR-4554**.[1]

In Vivo Hypoxia Detection using 19F MRS

The following is a summary of the methodology used in preclinical validation studies.[3]

1. Animal Model:

- Utilize a tumor-bearing animal model with known hypoxic regions (e.g., P22 carcinosarcoma in SCID mice).

2. **SR-4554** Administration:

- Administer **SR-4554** to the tumor-bearing mice (e.g., 180 mg/kg).[3]

3. 19F MRS Acquisition:

- Perform continuous 19F MRS acquisition for up to 5 hours to monitor the total **SR-4554** concentration (parent compound and bioreduction products) in the tumor.[3]

4. Data Analysis:

- Calculate a retention index to quantify the extent of hypoxia. For example, a 3-hour 19F retention index ((19)FRI) can be determined as the ratio of the total **SR-4554** concentration at 3 hours to that at an earlier time point (e.g., 0.75-1 hour).[4]

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Quantitative Data Summary

Preclinical Pharmacokinetics in P22 Carcinosarcoma Model[3]

Parameter	Value
SR-4554 Dose	180 mg/kg
Observation	Concentrations of total SR-4554 (measured by 19F MRS) consistently exceeded parent SR-4554 (measured by HPLC-UV), with the difference increasing over time, indicating retention of bioreduction products in the tumor.
Correlation	A significant correlation was observed between the mean 3-hour 19F retention index and polarographically measured pO2 parameters.

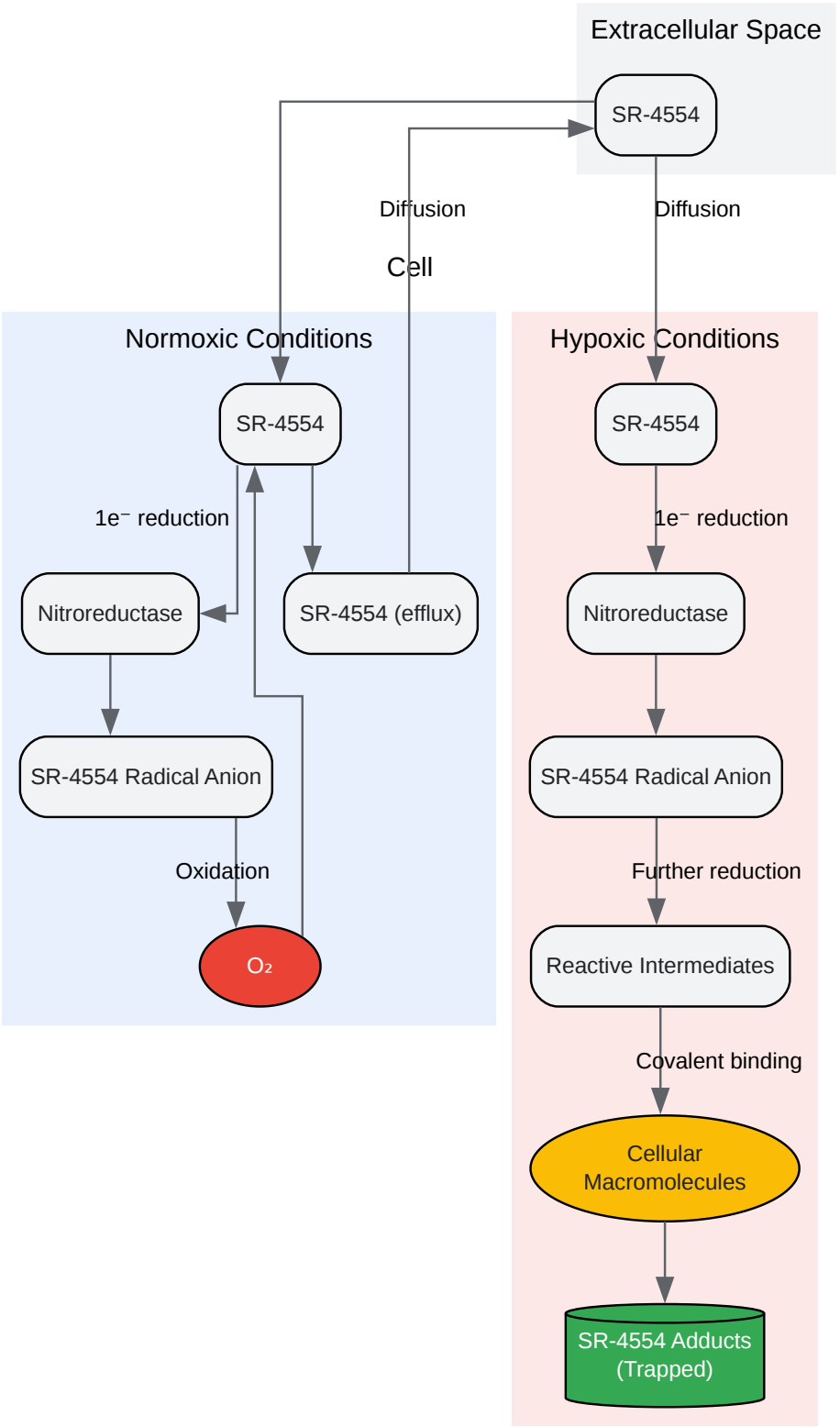
Phase I Clinical Trial Pharmacokinetics[5]

Parameter	Value (Mean ± SD)
Plasma Elimination Half-life	3.28 ± 0.59 hours
Plasma Clearance	12.8 ± 3.3 L/h

Visualizations

Signaling Pathway of **SR-4554** in Hypoxic Cells

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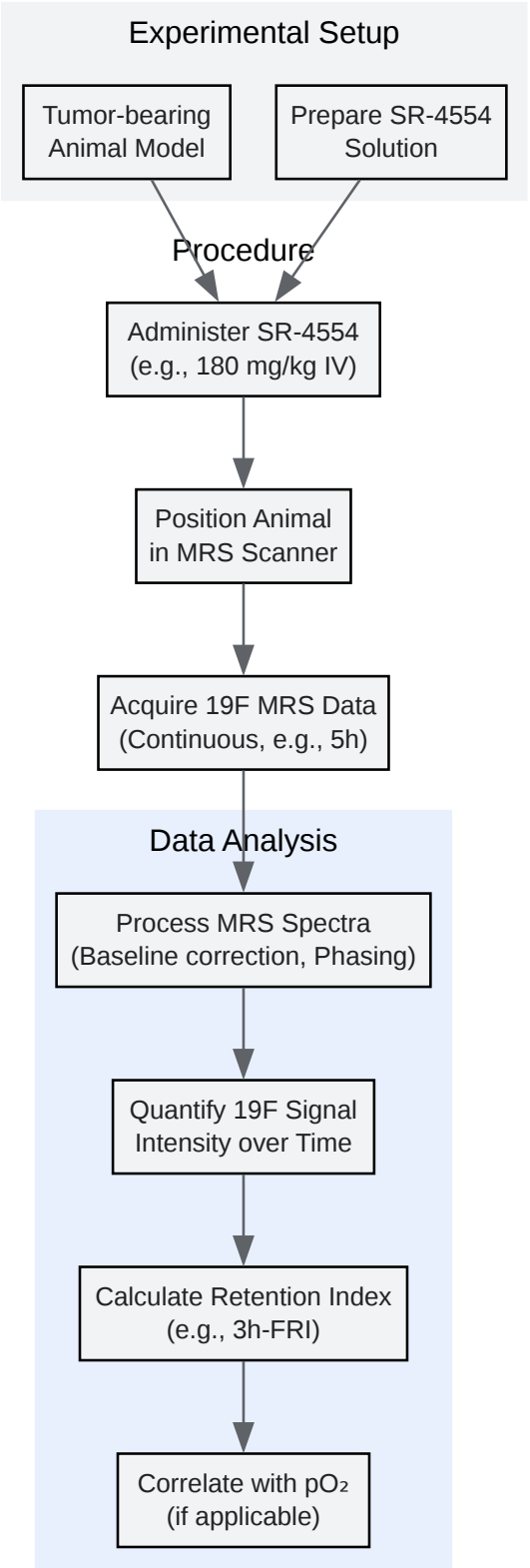


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Caption: Mechanism of **SR-4554** retention in hypoxic vs. normoxic cells.

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Experimental Workflow for In Vivo Hypoxia Detection



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Caption: Workflow for in vivo hypoxia detection with **SR-4554** and 19F MRS.

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